

Introduction: The Critical Role of Precursor Integrity in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 4-Octylphenethyl
methanesulfonate

CAS No.: 162358-06-7

Cat. No.: B122396

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4-Octylphenethyl methanesulfonate is a key organic intermediate, notably utilized in the synthesis of labeled analogues of FTY720 (Fingolimod), a compound of significant interest in pharmacological research.[1][2] As a structural analogue of sphingosine, FTY720 and its derivatives are crucial tools in studying cellular signaling pathways. The chemical integrity of its precursors, such as **4-Octylphenethyl methanesulfonate**, is paramount. Degradation of this intermediate can introduce impurities into the synthetic pathway, potentially compromising the yield, purity, and biological activity of the final product.

This guide provides a comprehensive overview of the chemical stability of **4-Octylphenethyl methanesulfonate**, detailing the primary factors that influence its degradation and outlining field-proven protocols for its proper storage and handling. The information presented herein is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge to preserve the quality and reliability of this vital research chemical.

Section 1: Core Chemical Characteristics

Understanding the molecular structure of **4-Octylphenethyl methanesulfonate** is fundamental to predicting its reactivity and stability. The molecule consists of a long alkyl chain (octyl group) attached to a phenyl ring, which is in turn connected to an ethyl chain bearing a methanesulfonate (mesylate) ester group.

Caption: Chemical Structure of **4-Octylphenethyl Methanesulfonate**.

The methanesulfonate group is an excellent leaving group, a property derived from the resonance stabilization of the resulting sulfonate anion.[3] This inherent chemical characteristic makes the molecule susceptible to nucleophilic substitution and elimination reactions, with hydrolysis being the most common degradation pathway in a laboratory setting.

Table 1: Physicochemical Properties of **4-Octylphenethyl Methanesulfonate**

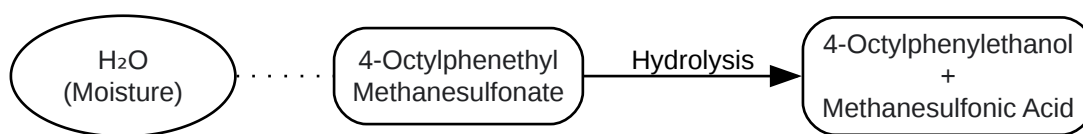
Property	Value	Source(s)
CAS Number	162358-06-7	[2][4]
Molecular Formula	C ₁₇ H ₂₈ O ₃ S	[2][4]
Molecular Weight	312.47 g/mol	[2]
Appearance	Orange Solid	[2]
Storage Temperature	2-8°C (Refrigerator)	[2]
Predicted Boiling Point	454.8±24.0 °C	[1]
Predicted Density	1.048±0.06 g/cm ³	[1]
Solubility	Chloroform, Ethyl Acetate	[1]

Section 2: Key Factors Governing Stability and Degradation

The long-term stability of **4-Octylphenethyl methanesulfonate** is contingent on the stringent control of several environmental factors. Sulfonate esters, as a class, are known to be reactive electrophiles and their stability can be compromised under various conditions.[5]

Moisture and Hydrolysis: The Primary Degradation Pathway

The single most critical factor affecting the stability of **4-Octylphenethyl methanesulfonate** is the presence of moisture. The methanesulfonate ester bond is susceptible to hydrolysis, which cleaves the molecule into 4-octylphenylethanol and methanesulfonic acid. This reaction can proceed under neutral, acidic, or basic conditions and is significantly accelerated by increased temperature. The rapid hydrolysis of related mesylates in aqueous environments underscores that this is the primary fate process for this class of compounds.[6][7]



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Caption: Primary hydrolytic degradation pathway.

Given this vulnerability, it is imperative to protect the compound from atmospheric moisture. Safety data sheets for analogous sulfonate esters consistently recommend keeping containers tightly closed and storing them under an inert atmosphere to prevent moisture ingress.[8][9]

Influence of pH

The rate of hydrolysis is pH-dependent. While stable under some acidic conditions, many sulfonate esters are poorly stable under basic conditions.[5] The presence of strong bases can catalyze nucleophilic attack on the electrophilic carbon of the ethyl chain, leading to rapid degradation. Therefore, exposure to basic solutions or even residual basic contaminants on glassware should be strictly avoided.

Thermal Stress

As with most chemical reactions, the rate of degradation of **4-Octylphenethyl methanesulfonate** increases with temperature. Supplier recommendations consistently call for refrigerated storage (2-8°C).[2] This is not merely a suggestion but a critical requirement to minimize the rate of hydrolysis and other potential degradation reactions over time, thereby ensuring the compound's long-term viability.

Light Exposure

While no specific data on the photosensitivity of **4-Octylphenethyl methanesulfonate** is available, it is a prudent and standard practice in organic chemistry to protect sensitive compounds from light. UV radiation can provide the activation energy for unwanted side reactions. Storing the material in amber vials or in a dark location, such as a refrigerator, mitigates this risk.

Section 3: Recommended Storage and Handling Protocols

A self-validating system of protocols is essential to maintain the integrity of **4-Octylphenethyl methanesulfonate** from receipt to experimental use.

Table 2: Summary of Recommended Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2°C to 8°C	To minimize the rate of thermal degradation and hydrolysis.[2]
Atmosphere	Inert gas (Argon or Nitrogen)	To prevent contact with atmospheric moisture and oxygen.[8]
Light	Protect from light (Amber vial/darkness)	To prevent potential photochemical degradation.
Container	Tightly sealed, original container	To prevent contamination and moisture ingress.[10][11][12]
Incompatibilities	Strong bases, strong oxidizing agents, moisture	To prevent catalytic degradation and hydrolysis.[5]

Experimental Protocol 1: Initial Receipt and Inspection

- Visual Inspection: Upon receipt, visually inspect the container for any signs of damage or a compromised seal.

- **Documentation:** Record the date of receipt, lot number, and initial appearance of the material. The compound should be an orange solid.^[2] Any deviation should be noted and investigated.
- **Inert Atmosphere Purge:** Before placing in long-term storage, carefully open the container inside a glove box or an inert atmosphere chamber. Purge the headspace with dry argon or nitrogen for 30-60 seconds.
- **Secure Sealing:** Tightly reseal the container cap. For added protection, wrap the cap and neck junction with Parafilm® to create a secondary moisture barrier.
- **Immediate Storage:** Immediately place the sealed container in a designated, labeled spot within a 2-8°C refrigerator.

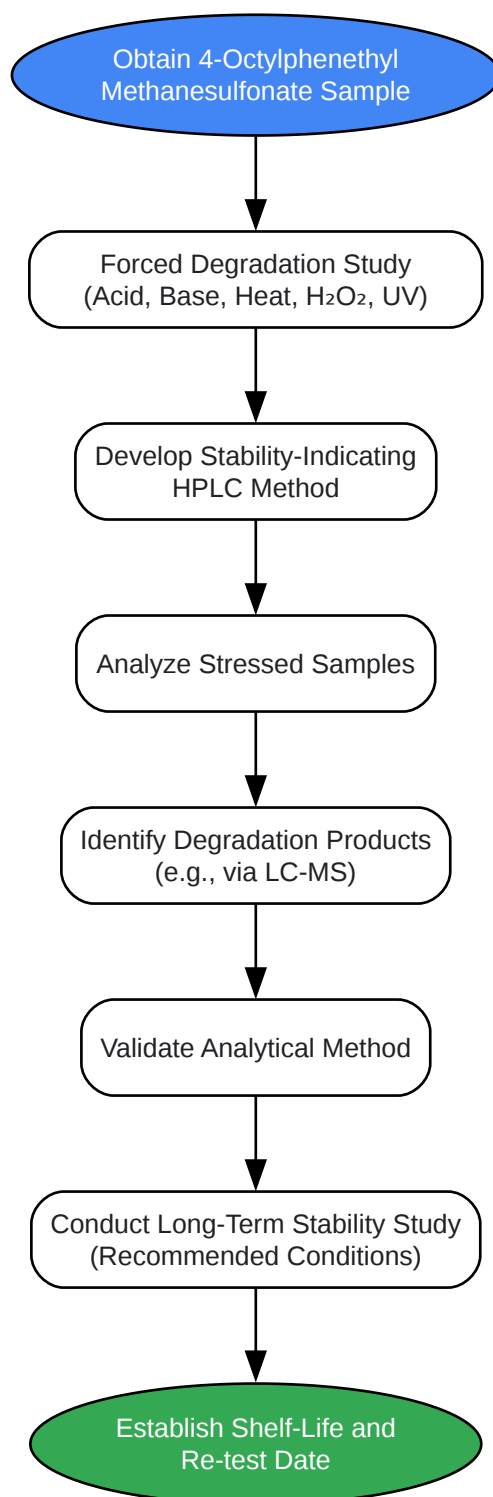
Experimental Protocol 2: Handling for Experimental Use

Due to the potential hazards associated with alkylating agents like sulfonate esters, strict safety precautions are necessary.^{[7][8][9]}

- **Acclimatization:** Remove the container from the refrigerator and allow it to equilibrate to room temperature in a desiccator for at least 30 minutes. This crucial step prevents condensation of atmospheric moisture onto the cold solid when the container is opened.
- **Personal Protective Equipment (PPE):** Don appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile).^[12]
- **Controlled Environment:** Conduct all weighing and solution preparation inside a certified chemical fume hood to avoid inhalation of any fine particles.^{[8][10]}
- **Dispensing:** Use clean, dry spatulas and glassware. Quickly weigh the desired amount of material and securely reseal the main container.
- **Inert Gas Purge:** If possible, purge the headspace of the main container with an inert gas before returning it to storage.
- **Cleanup:** Thoroughly wash any contaminated spatulas and glassware. Wash hands with soap and water after handling is complete.^[10]

Section 4: A Framework for Stability Assessment

For critical applications, such as the development of analytical standards or use in cGMP processes, a formal stability study may be required. The following workflow outlines a standard approach to forced degradation and stability analysis.



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Caption: Experimental workflow for stability assessment.

Experimental Protocol 3: Forced Degradation Study

- Stock Solution: Prepare a stock solution of **4-Octylphenethyl methanesulfonate** in a non-reactive solvent like acetonitrile (ACN). Note that alcoholic solvents like methanol should be avoided to prevent the potential formation of other sulfonate esters.[13]
- Stress Conditions: Aliquot the stock solution into separate vials and expose them to the following conditions:
 - Acidic: Add 0.1 N HCl, heat at 60°C.
 - Basic: Add 0.1 N NaOH at room temperature.
 - Oxidative: Add 3% H₂O₂ at room temperature.
 - Thermal: Heat the ACN solution at 60°C.
 - Hydrolytic: Add water, heat at 60°C.
 - Photolytic: Expose the ACN solution to UV light (e.g., 254 nm) at room temperature.
- Time Points: Sample from each vial at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Quenching: Neutralize the acidic and basic samples before analysis.
- Analysis: Analyze all samples using a stability-indicating analytical method (e.g., HPLC-UV) to assess the percentage of degradation and identify the formation of new peaks.[14]

Conclusion

4-Octylphenethyl methanesulfonate is a chemically reactive intermediate whose stability is primarily threatened by hydrolysis. Its integrity is best preserved by strict adherence to recommended storage conditions, namely refrigeration (2-8°C) in a tightly sealed container under a dry, inert atmosphere, and protected from light. The handling protocols detailed in this

guide, particularly the acclimatization step before opening and the use of appropriate PPE, are critical for preventing moisture-induced degradation and ensuring user safety. By implementing these scientifically-grounded procedures, researchers can ensure the long-term reliability of this compound, thereby safeguarding the quality and reproducibility of their scientific outcomes.

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